

Physical properties of 3-Bromocyclobutanone (boiling point, density)

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Compound of Interest

Compound Name: 3-Bromocyclobutanone

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Technical Guide: Physical Properties of 3-Bromocyclobutanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Bromocyclobutanone**, a key intermediate in organic synthesis. The document details its boiling point and density, outlines experimental methodologies for their determination, and includes a workflow for its chemical synthesis.

Core Physical Properties

3-Bromocyclobutanone is a valuable building block in the synthesis of complex organic molecules. An understanding of its physical properties is essential for its effective handling, purification, and use in chemical reactions.

Quantitative Data Summary

The key physical properties of **3-Bromocyclobutanone** are summarized in the table below. These values are critical for designing experimental setups, particularly for distillation and for calculating reaction stoichiometry.

Physical Property	Value	Conditions
Boiling Point	29 °C	at 1.8 Torr
Density	1.820 ± 0.06 g/cm ³	Predicted

Experimental Protocols

While specific experimental write-ups for the determination of these exact values for **3-Bromocyclobutanone** are not readily available in public literature, standard organic chemistry techniques would be employed. The density is noted as a predicted value, likely derived from computational modeling.

Determination of Boiling Point under Reduced Pressure

The boiling point of **3-Bromocyclobutanone** is reported at a reduced pressure (29 °C at 1.8 Torr), which is a common practice for compounds that may be thermally unstable or have very high boiling points at atmospheric pressure. A general procedure for determining a boiling point under vacuum involves a technique such as vacuum distillation or micro-boiling point determination.

General Protocol for Micro-Boiling Point Determination:

- A small sample of the liquid is placed in a test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The apparatus is connected to a vacuum pump, and the pressure is lowered to the desired level (e.g., 1.8 Torr).
- The sample is slowly heated in a controlled manner, often using an oil bath.
- As the liquid heats, trapped air will bubble out of the capillary tube.
- The boiling point is the temperature at which a steady stream of bubbles emerges from the capillary tube. The temperature is recorded from a thermometer with the bulb placed near the surface of the liquid.

Determination of Density

The density of a liquid organic compound like **3-Bromocyclobutanone** can be determined using several standard laboratory methods. A common and straightforward method involves the use of a pycnometer or a volumetric flask and a balance.

General Protocol for Density Determination:

- An empty, clean, and dry volumetric flask of a known volume (e.g., 1.00 mL) is accurately weighed.
- The flask is carefully filled with the liquid sample up to the calibration mark.
- The filled flask is then re-weighed.
- The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask.
- The density is calculated by dividing the mass of the liquid by its known volume.
- The temperature at which the measurement is made should be recorded as density is temperature-dependent.

Synthesis Workflow

3-Bromocyclobutanone can be synthesized from 3-oxocyclobutanecarboxylic acid. The following diagram illustrates the typical experimental workflow for this chemical transformation.

[1][2]



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Synthesis of **3-Bromocyclobutanone** Workflow

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 3-Bromocyclobutanone synthesis - chemicalbook [chemicalbook.com]
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